

# Application Notes and Protocols: Preparation of Defactinib Stock Solution with DMSO

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## Compound of Interest

Compound Name: Defactinib

Cat. No.: B1662816

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These application notes provide a detailed protocol for the preparation, storage, and handling of **Defactinib** stock solutions using Dimethyl Sulfoxide (DMSO). **Defactinib** is a potent and selective inhibitor of Focal Adhesion Kinase (FAK), a non-receptor tyrosine kinase implicated in various cellular processes, including adhesion, proliferation, migration, and survival. Accurate preparation of **Defactinib** stock solutions is critical for reproducible and reliable experimental results in cancer research and drug development.

## Quantitative Data Summary

A summary of the key quantitative data for **Defactinib** is provided in the table below for easy reference.

Parameter	Value	Source(s)
Molecular Weight	510.49 g/mol	[1][2][3][4]
Solubility in DMSO	1 mg/mL to 100 mg/mL	[1][2][4][5][6][7]
Recommended Stock Concentration	10 mM - 50 mM in DMSO	[4]
Storage of Stock Solution	-20°C for up to 1 month; -80°C for up to 6-12 months	[2][6][8][9]
Chemical Formula	C <sub>20</sub> H <sub>21</sub> F <sub>3</sub> N <sub>8</sub> O <sub>3</sub> S	[2][3][4]

## Experimental Protocols

### Materials

- **Defactinib** powder (purity >98%)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended for higher concentrations)[2][4]
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

### Protocol for Preparing a 10 mM Defactinib Stock Solution

This protocol provides a step-by-step guide to preparing a 10 mM stock solution of **Defactinib** in DMSO.

- **Equilibrate Reagents:** Allow the **Defactinib** powder and DMSO to reach room temperature before use. This is particularly important for DMSO, which can solidify at low temperatures.

- Weigh **Defactinib**: Accurately weigh out the desired amount of **Defactinib** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution:
  - Calculation:
    - Molecular Weight (MW) of **Defactinib** = 510.49 g/mol
    - Desired Concentration = 10 mM = 0.010 mol/L
    - Volume = 1 mL = 0.001 L
    - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$
    - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 510.49 \text{ g/mol} \times 1000 \text{ mg/g} = 5.10 \text{ mg}$
- Dissolve in DMSO:
  - Transfer the weighed **Defactinib** powder into a sterile microcentrifuge tube or vial.
  - Add the calculated volume of DMSO. For the example above, add 1 mL of DMSO.
- Ensure Complete Dissolution:
  - Vortex the solution vigorously for 1-2 minutes.
  - Visually inspect the solution to ensure that all the powder has dissolved.
  - If necessary, sonicate the solution for 5-10 minutes to aid dissolution, especially for concentrations of 50 mg/mL and higher.[\[2\]](#)[\[4\]](#)
- Aliquot and Store:
  - Once the **Defactinib** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.[\[6\]](#)[\[8\]](#)
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 12 months).[\[2\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)

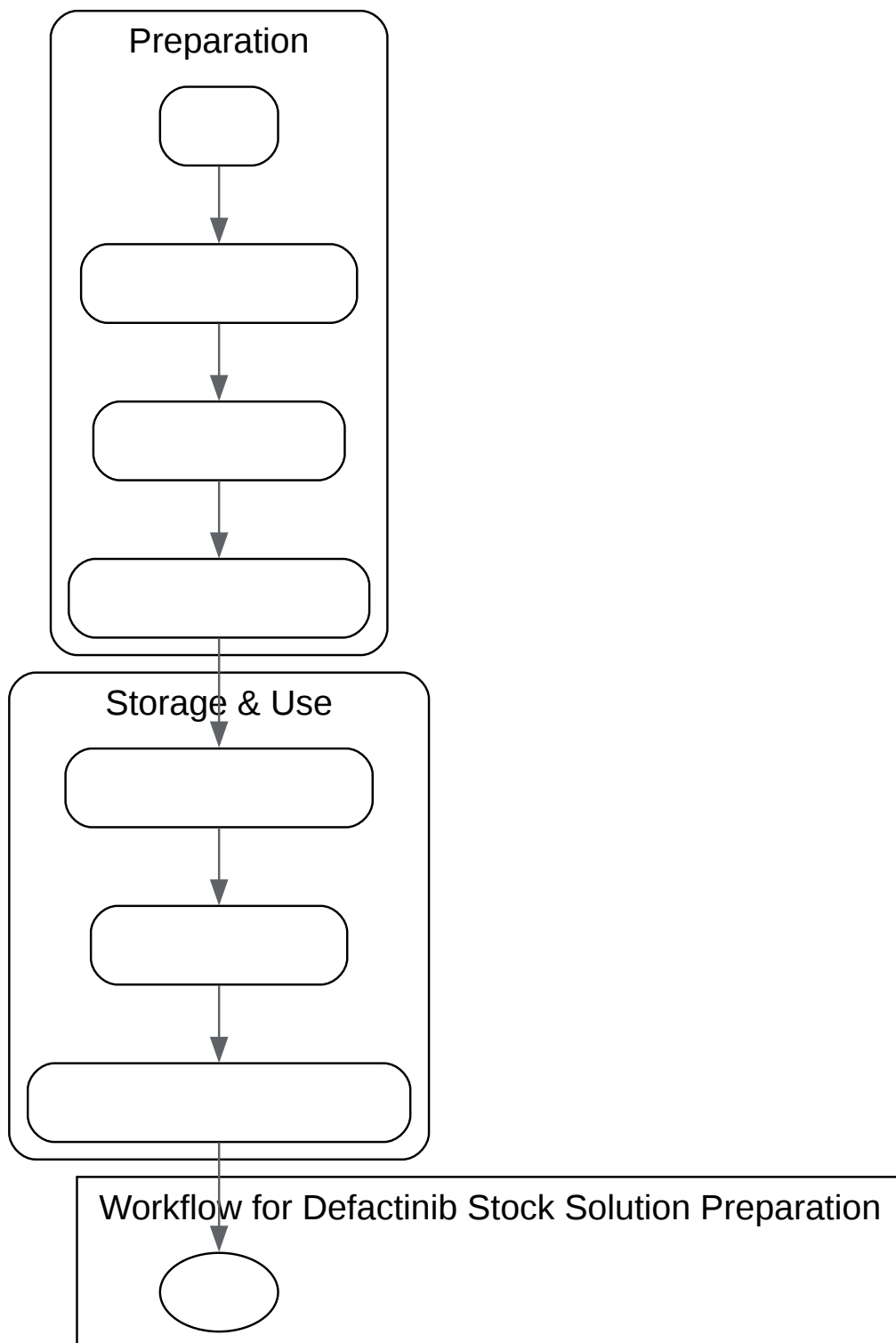
- Working Dilutions:
  - When ready to use, thaw an aliquot of the stock solution at room temperature.
  - Prepare further dilutions in the appropriate cell culture medium or experimental buffer immediately before use. Note that **Defactinib** is sparingly soluble in aqueous buffers.[5]

## Visualizations

## Experimental Workflow

The following diagram illustrates the workflow for preparing the **Defactinib** stock solution.

## Workflow for Defactinib Stock Solution Preparation

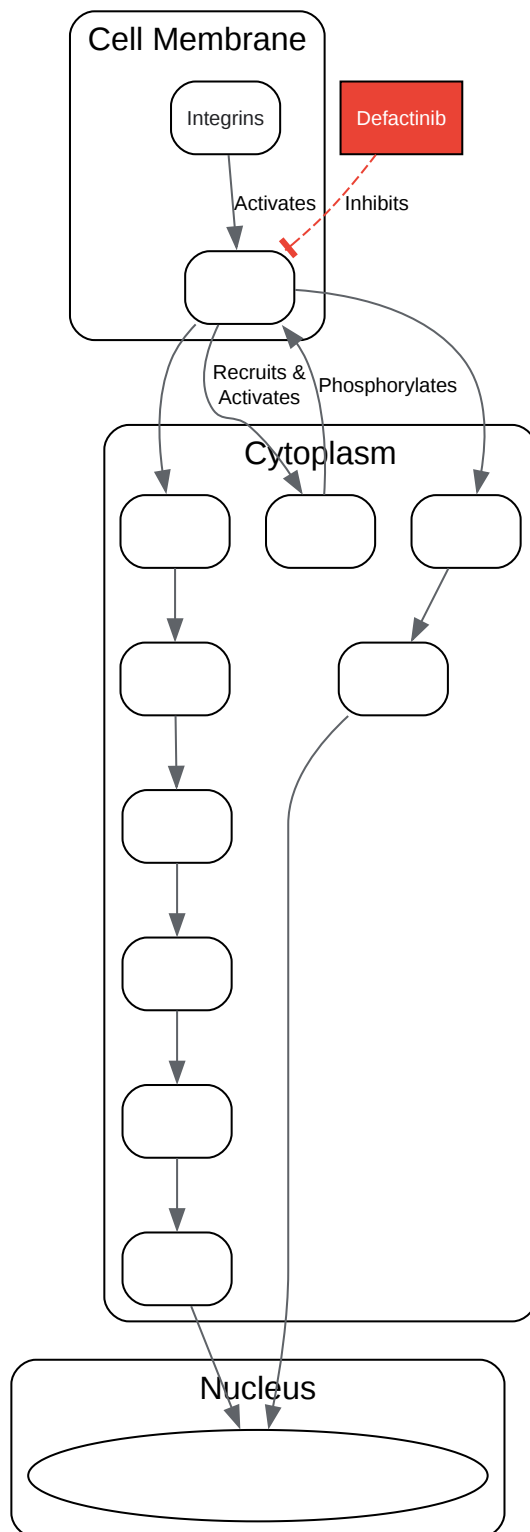
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Caption: Workflow for preparing **Defactinib** stock solution.

## FAK Signaling Pathway

**Defactinib** is a potent inhibitor of Focal Adhesion Kinase (FAK). The diagram below provides a simplified overview of the FAK signaling pathway, which is involved in cell survival, proliferation, and migration.

## Simplified FAK Signaling Pathway

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Caption: Simplified FAK signaling pathway and the inhibitory action of **Defactinib**.

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